

Benazeprilat-d5 molecular weight and chemical formula

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Compound of Interest

Compound Name: Benazeprilat-d5

Cat. No.: B562585

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Benazeprilat-d5: A Technical Overview

Benazeprilat-d5 is the deuterated, labeled form of benazeprilat, which is the active metabolite of the antihypertensive drug benazepril.[1] This stable isotope-labeled compound is crucial for researchers and drug development professionals, primarily serving as an internal standard for analytical and quantitative studies.[2] Its application is vital in pharmacokinetic and bioequivalence studies that require precise measurement of benazeprilat in biological matrices.

Core Physicochemical Properties

The fundamental molecular characteristics of **Benazeprilat-d5** are summarized below. These properties are essential for its use in mass spectrometry-based analytical methods.

Property	Value	Source
Molecular Formula	C ₂₂ H ₁₉ D ₅ N ₂ O ₅	[1][3][4]
Molecular Weight	401.47 g/mol	
CAS Number	1279033-05-4	

Role in Bioanalytical Methodologies

Benazepril is a prodrug that, after administration, is metabolized in the body to its active form, benazeprilat. Benazeprilat is an inhibitor of the angiotensin-converting enzyme (ACE), which is

instrumental in managing hypertension and heart failure. Given that both the prodrug and its active metabolite are present in the bloodstream, a reliable method for their simultaneous determination is crucial for pharmacokinetic and pharmacodynamic assessments.

Benazeprilat-d5 is intended for use as an internal standard for the quantification of benazeprilat using gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS). The use of a stable isotope-labeled internal standard like **Benazeprilat-d5** is the gold standard in quantitative bioanalysis. It allows for the correction of variability during sample preparation and analysis, thereby ensuring the accuracy and precision of the results.

Experimental Protocol: Quantification of Benazeprilat in Human Plasma using LC-MS/MS

This section outlines a typical experimental protocol for the quantitative analysis of benazeprilat in human plasma, employing **Benazeprilat-d5** as an internal standard.

1. Materials and Reagents:

- Benazeprilat reference standard
- **Benazeprilat-d5** (Internal Standard)
- Human plasma (with anticoagulant)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)

2. Sample Preparation:

- To 100 μ L of human plasma in a microcentrifuge tube, add 20 μ L of the **Benazeprilat-d5** internal standard working solution.
- Add 300 μ L of acetonitrile to precipitate plasma proteins.

- Vortex the mixture for 1 minute to ensure thorough mixing.
- Centrifuge the sample at 14,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube for LC-MS/MS analysis.

3. LC-MS/MS Conditions:

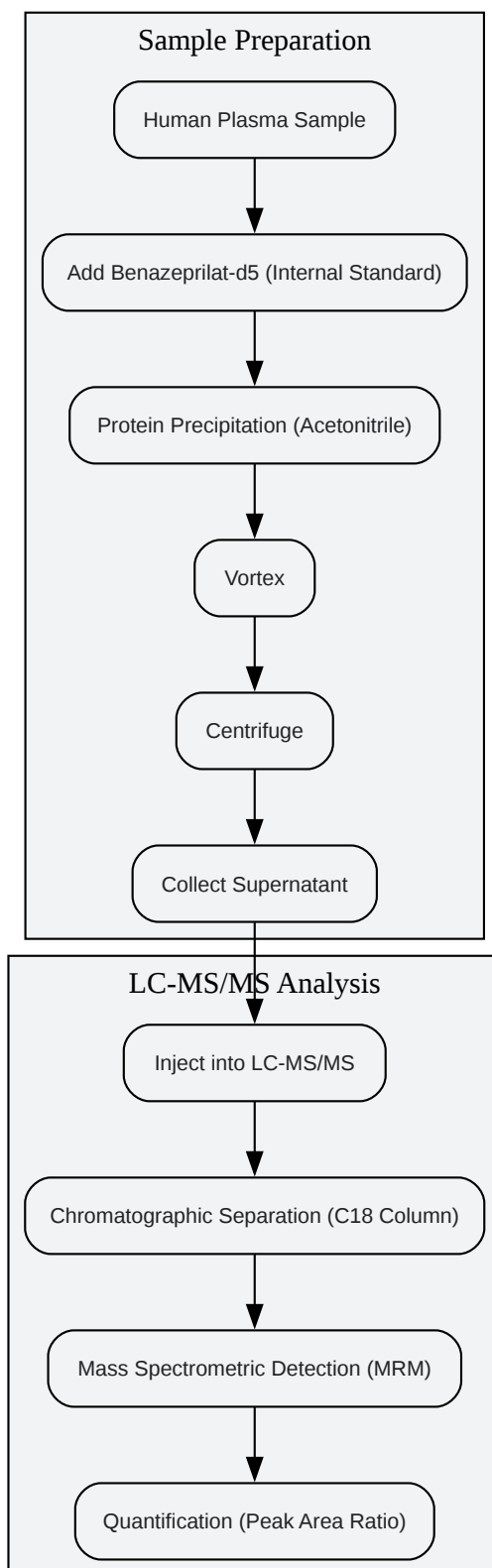
- Liquid Chromatography: A C18 analytical column is typically used for separation. The mobile phase often consists of a gradient of acetonitrile and water with 0.1% formic acid.
- Mass Spectrometry: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source is used for detection. The analysis is performed in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity.
 - The specific precursor-to-product ion transitions for benazeprilat and **Benazeprilat-d5** are monitored.

4. Data Analysis:

- The concentration of benazeprilat in the plasma samples is determined by calculating the peak area ratio of the analyte to the internal standard (**Benazeprilat-d5**).
- A calibration curve, prepared by spiking known concentrations of benazeprilat into blank plasma, is used to quantify the analyte in the unknown samples.

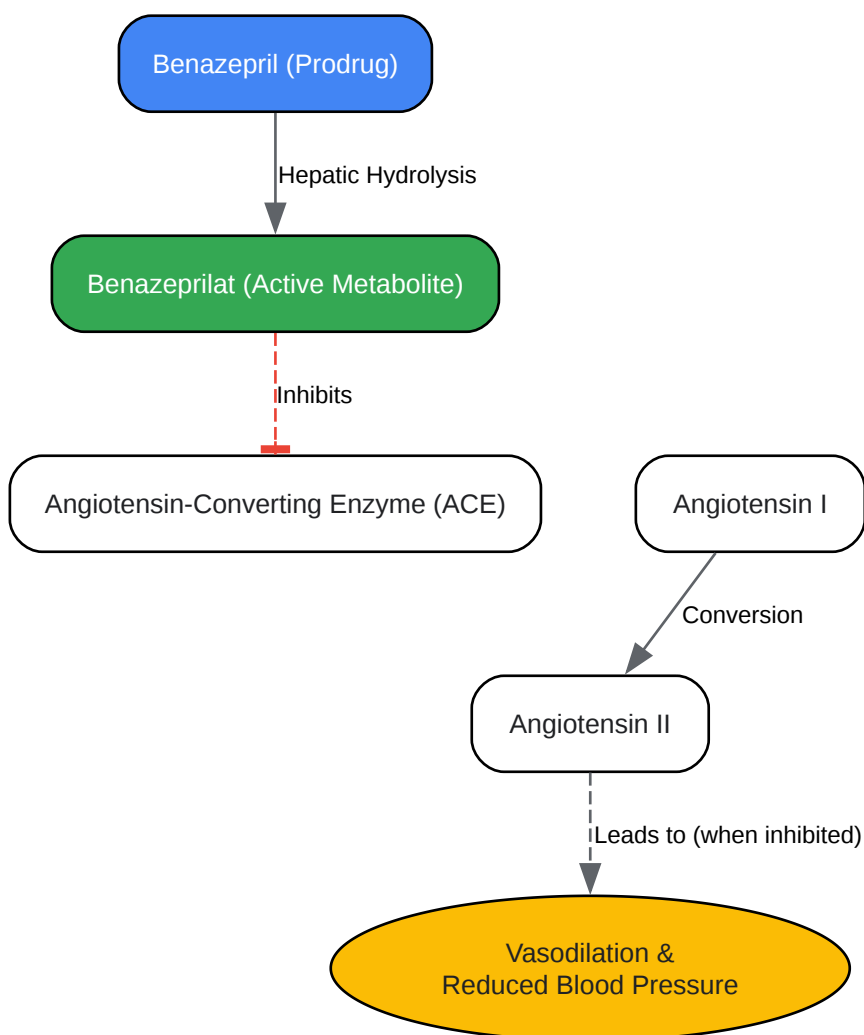
Workflow and Pathway Diagrams

The following diagrams illustrate the bioanalytical workflow for the quantification of benazeprilat and the metabolic pathway of its parent drug, benazepril.



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Bioanalytical Workflow for Benazeprilat Quantification



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